

Graphviz Scripting for Technical Diagrams

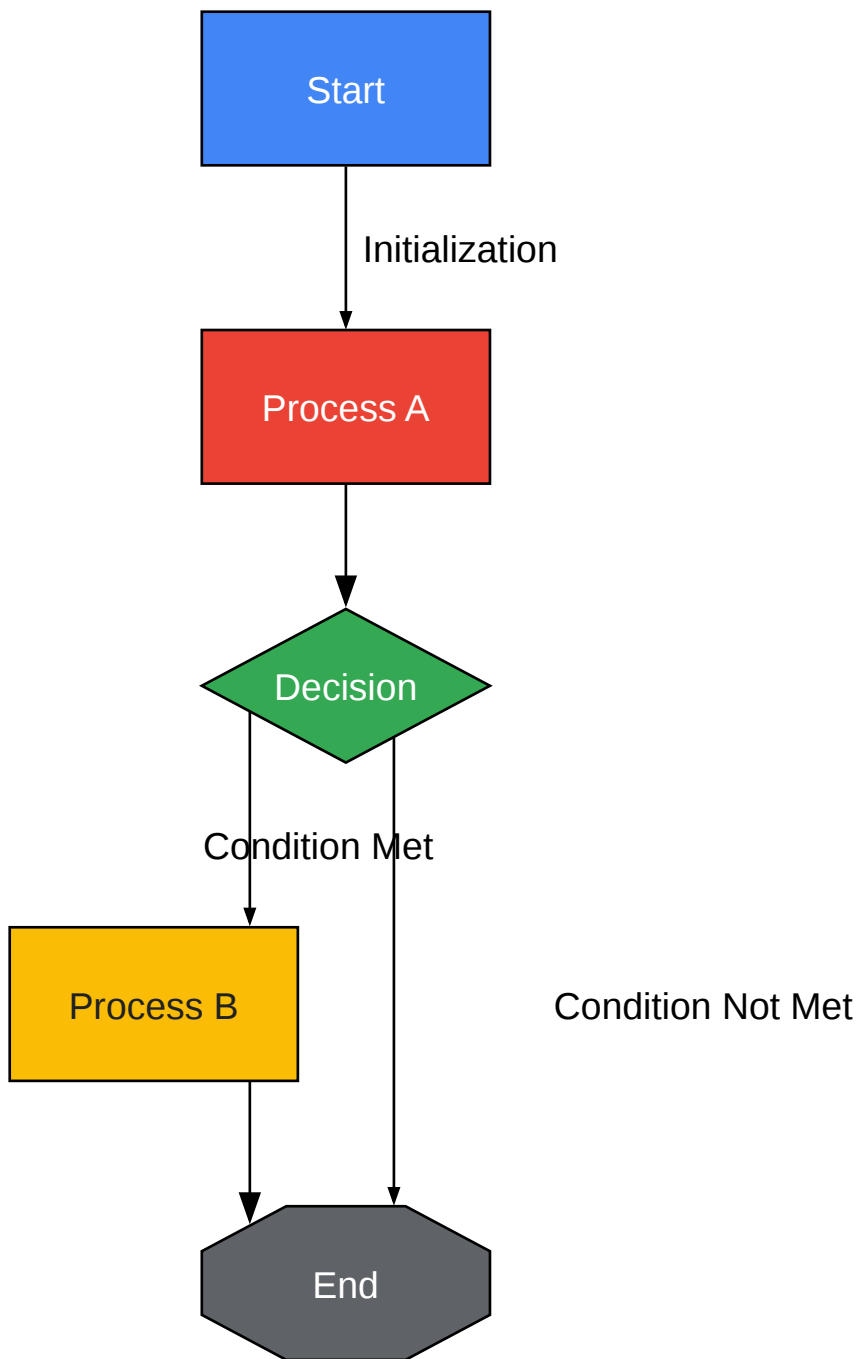
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Compound Focus: IQ-3

Cat. No.: S1944062

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Here is a template that incorporates your key technical requirements for color, contrast, and label spacing. You can adapt this structure for various experimental workflows or signaling pathways.



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This template produces a basic flowchart and demonstrates the application of your style rules. [1]

Key Implementation Guidelines

The table below explains how to use the critical attributes from the template to meet your specifications.

Feature	Attribute	Implementation Guideline & Purpose
Node Text Contrast	fontcolor	Explicitly set for high contrast against fillcolor. [2] Use #FFFFFF on dark colors and #202124 on light colors. [3]
Edge Label Spacing	labeldistance	Set to value >2.0 (e.g., 2.5) to create a clear gap between the label and the line. [1]
Color Application	fillcolor, color	Use only from your specified palette. Apply consistently to represent different states or entities.

| **HTML-like Labels** | tag | For multi-color text within a **single node**, use HTML-like labels. [4] Example:
label=<WARNING Normal text>|

Troubleshooting Common Issues

Here are solutions to common problems you might encounter while implementing these diagrams.

- **Multi-color text in a single node:** Use **HTML-like labels** as shown in the implementation guideline above. Note that this requires a Graphviz build with libexpat support; tools like the **Graphviz Visual Editor** (based on @hpcc - js/wasm) handle this correctly. [4]
- **Cluttered or overlapping edges:** For complex diagrams, use `splines="ortho"` for straight lines, `nodesep`, and `ranksep` to add more space between nodes. [1] For highly interconnected graphs, consider using the `circo` layout engine instead of `dot`. [1]
- **Ensuring accessibility:** The requirement for high-contrast text colors is a core data visualization best practice. [5] [6] It ensures your diagrams are readable and professional for a scientific audience.

Utilizing the Provided Resources

To make the creation process smoother:

- **Write your DOT code in a text editor** and use a tool like the **Graphviz Visual Editor** to preview the results instantly and catch errors. [4]
- The official Graphviz documentation is the definitive source for all possible attributes and their valid values. [2] [3]

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References

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